

Elomotecan: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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Compound of Interest

Compound Name: *Elomotecan*

Cat. No.: *B1593514*

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Introduction

Elomotecan (formerly known as BN-80927) is a potent, semi-synthetic inhibitor of both topoisomerase I and topoisomerase II, placing it in a unique class of dual-targeting anticancer agents.[1][2] As a derivative of the natural product camptothecin, **Elomotecan** belongs to the homocamptothecin family, characterized by a seven-membered lactone ring which contributes to its enhanced stability and potent cytotoxic activity against a broad range of tumor cell lines. [2] This technical guide provides an in-depth overview of **Elomotecan**'s chemical structure, physicochemical properties, mechanism of action, and key experimental protocols relevant to its preclinical evaluation.

Chemical Structure and Identification

Elomotecan is a complex heterocyclic molecule with the systematic IUPAC name (5R)-9-Chloro-5-ethyl-5-hydroxy-10-methyl-12-((4-methylpiperidin-1-yl)methyl)-1,4,5,13-tetrahydro-3H,15H-oxepino[3',4':6,7]indolizino[1,2-b]quinoline-3,15-dione.[3]

Table 1: Chemical Identifiers for **Elomotecan**

Identifier	Value
Chemical Formula	C ₂₉ H ₃₂ ClN ₃ O ₄ [3]
IUPAC Name	(5R)-9-Chloro-5-ethyl-5-hydroxy-10-methyl-12-((4-methylpiperidin-1-yl)methyl)-1,4,5,13-tetrahydro-3H,15H-oxepino[3',4':6,7]indolizino[1,2-b]quinoline-3,15-dione [3]
CAS Number	220998-10-7 [3]
Synonyms	BN-80927, BN80927 [2]

Physicochemical Properties

A comprehensive understanding of **Elomotecan**'s physicochemical properties is crucial for its development as a therapeutic agent. While experimental data for some properties are not readily available in the public domain, calculated values provide valuable insights.

Table 2: Physicochemical Properties of **Elomotecan**

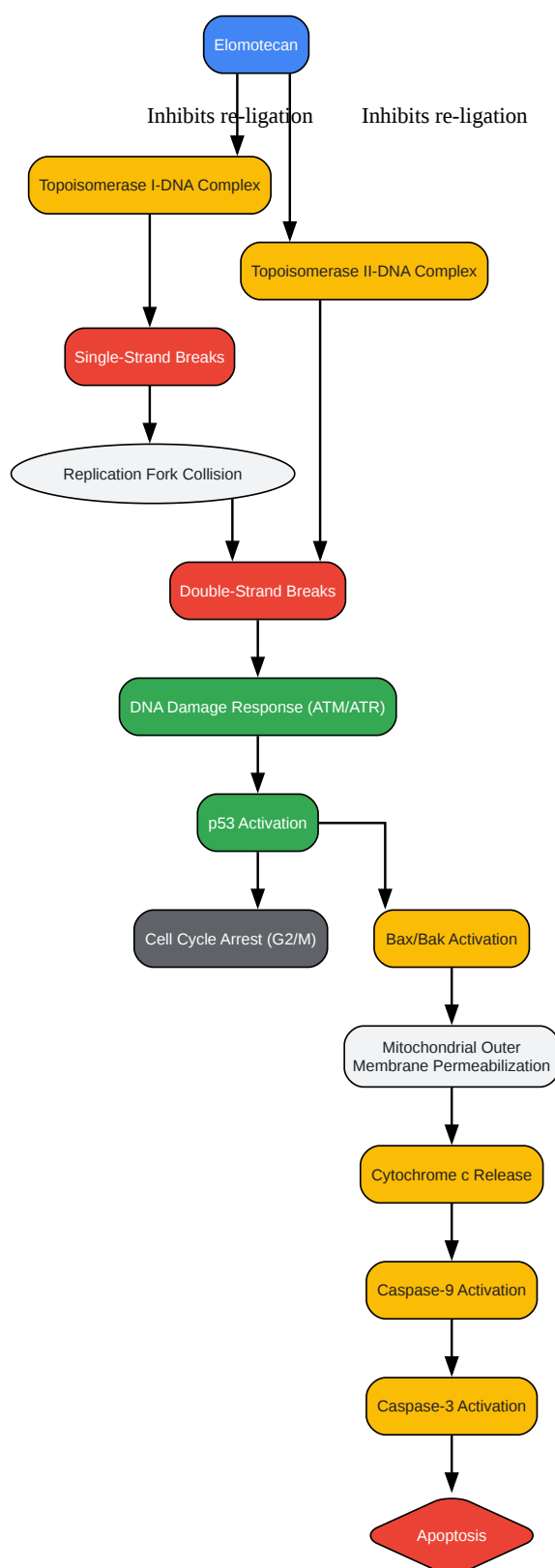
Property	Value	Source
Molecular Weight	522.04 g/mol	[2]
Boiling Point (calculated)	821.3 ± 65.0 °C	
Density (calculated)	1.4 ± 0.1 g/cm ³	
XLogP3 (calculated)	2.8	[3]
Solubility	Poorly soluble in water	
Melting Point	Not available	
pKa	Not available	

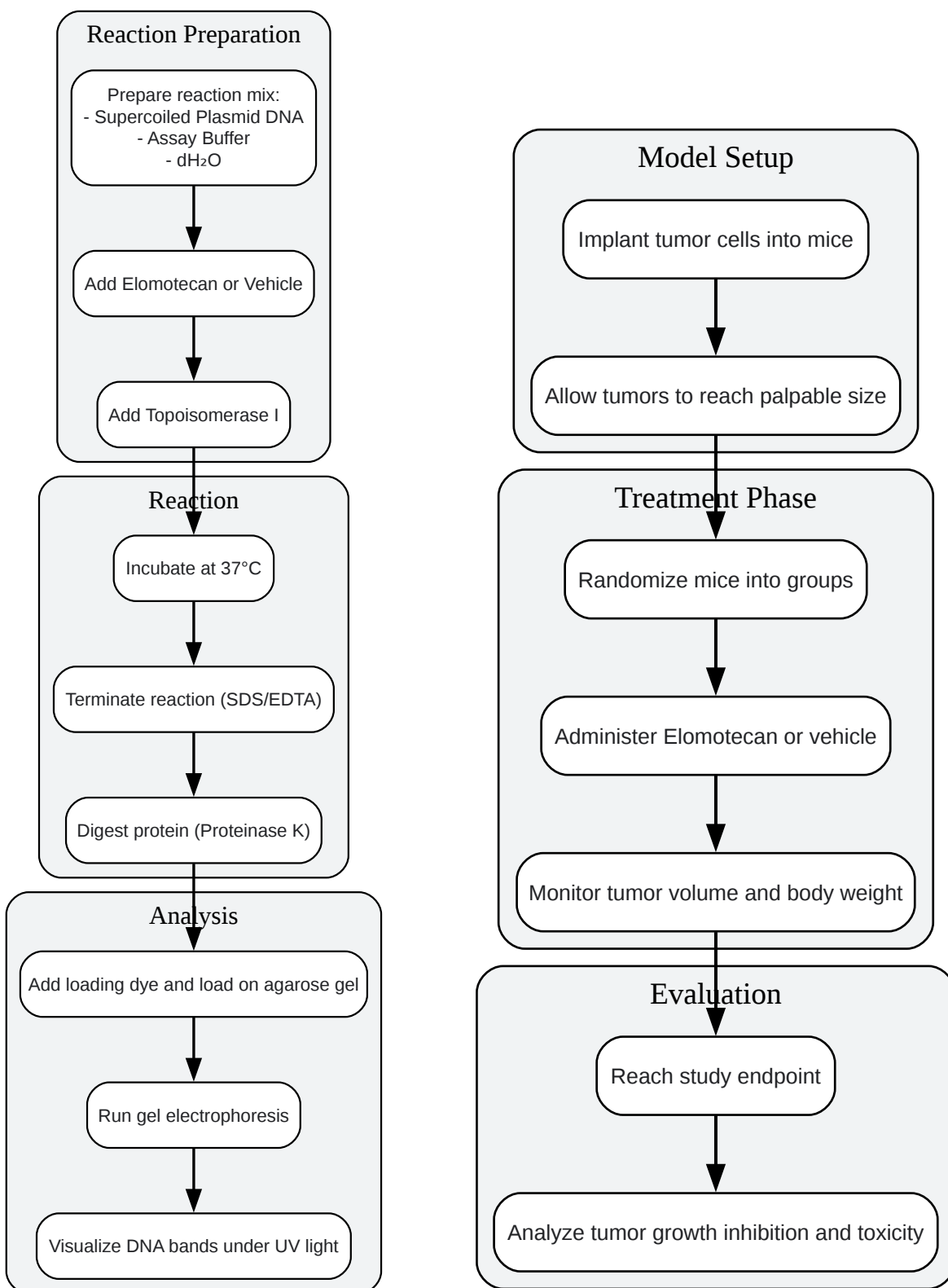
Mechanism of Action and Signaling Pathway

Elomotecan exerts its cytotoxic effects by inhibiting the nuclear enzymes topoisomerase I (Topo I) and topoisomerase II (Topo II).^{[1][4]} These enzymes are critical for relieving torsional stress in DNA during replication, transcription, and other cellular processes.

- **Topoisomerase I Inhibition:** **Elomotecan** binds to the Topo I-DNA complex, stabilizing it and preventing the re-ligation of the single-strand breaks created by the enzyme. This leads to an accumulation of single-strand breaks, which are converted into lethal double-strand breaks when the replication fork collides with the trapped complex.
- **Topoisomerase II Inhibition:** Similarly, **Elomotecan** interferes with the catalytic cycle of Topo II, leading to the accumulation of double-strand DNA breaks.

The resulting DNA damage triggers a cascade of downstream signaling events, culminating in cell cycle arrest and apoptosis (programmed cell death).





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